

5-OAHSA-d17 proper disposal procedures

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Compound of Interest

Compound Name: 5-OAHSA-d17

Cat. No.: B1164185

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Executive Summary

5-OAHSA-d17 ((9Z)-9-octadecenoic acid, 1-(3-carboxypropyl-d17)tetradecyl ester) is a high-value, deuterated fatty acid ester of hydroxy fatty acid (FAHFA) used primarily as an internal standard in mass spectrometry.

While the lipid itself is biologically benign, it is almost exclusively supplied as a solution in Methyl Acetate. Therefore, disposal protocols must be dictated by the solvent carrier (Methyl Acetate), not the lipid. This guide provides a self-validating workflow to ensure compliance with RCRA standards (specifically D001 Ignitable Waste) and to prevent cross-contamination in trace-level lipidomics workflows.

Chemical Profile & Hazard Assessment

Before initiating disposal, you must verify the formulation.^[1] The standard commercial preparation (e.g., from Cayman Chemical) is 1 mg/mL in Methyl Acetate.

Parameter	Technical Specification
Chemical Name	5-OAHSA-d17
CAS Number	2714169-20-5 (Labeled) / 79-20-9 (Solvent)
Formulation	Solution in Methyl Acetate (typically ≥99% solvent)
Primary Hazard	Flammable Liquid (Category 2); Eye Irritant (2A)
Flash Point	-10°C (14°F) (Methyl Acetate)
RCRA Waste Code	D001 (Ignitable); F003 (Spent Non-halogenated Solvent)
Radioactivity	None (Deuterium is a stable isotope)



*Critical Safety Note: Do not confuse deuterated compounds with radioactive isotopes (like tritium or C-14). **5-OAHSA-d17** requires chemical disposal, not radioactive waste protocols.*

Waste Classification Logic

Effective disposal relies on segregating waste based on its physical state and chemical burden.

- Liquid Waste (Stock/Working Solutions): Classified as Ignitable Organic Solvent Waste. The presence of the lipid (<0.1%) does not alter the waste profile of the Methyl Acetate.
- Solid Waste (Vials/Tips): Classified as Trace-Contaminated Debris.
- Experimental Residue (Dried Down): If the solvent has been evaporated (common in lipidomics), the remaining lipid film is non-hazardous solid waste, but best practice dictates treating it as chemical debris to prevent analytical cross-contamination.

Step-by-Step Disposal Protocols

Protocol A: Liquid Waste (Expired or Excess Stock)

Context: You have a glass vial with residual **5-OAHSA-d17** in Methyl Acetate.

- Segregation: Do not pour down the sink. Methyl acetate is water-soluble but volatile and flammable; drain disposal is a federal violation.
- Transfer: Pour the liquid into your laboratory's Non-Halogenated Organic Solvent Waste container.
 - Why Non-Halogenated? Methyl acetate contains no halogens. Mixing it with halogenated waste (like chloroform) increases disposal costs unnecessarily, though it is chemically safe to do so.
- Vial Management: See Protocol C.

Protocol B: Dry Lipid Residue (Evaporated Samples)

Context: You have dried down the lipid for reconstitution and have a film remaining in a tube.

- Re-solubilization (Optional but Recommended): If the tube contains visible residue you wish to discard, add 1-2 mL of Methanol or Acetone.
- Disposal: Vortex briefly and transfer the wash solvent to the Organic Solvent Waste container.
- Rationale: This converts undefined solid chemical waste into a standard liquid waste stream, which is easier for EHS to process.

Protocol C: Contaminated Consumables (Vials & Pipette Tips)

Context: Empty stock vials or pipette tips used to transfer the standard.

- The "Triple Rinse" Rule:

- Stock Vials: Must be triple-rinsed with a compatible solvent (Methanol or Acetone) to be considered "RCRA Empty."
- Rinsate: Collect all three rinses into the Organic Solvent Waste.
- Glass Disposal: Defaced/delabeled rinsed vials can be discarded in the Glass/Sharps container.
- Pipette Tips:
 - Flash off residual solvent in a fume hood (if dripping).
 - Dispose of in the Solid Chemical Waste (often a bucket with a yellow bag).
 - Do not place in biohazard bags unless the tip also contacted human/animal tissue.

Decontamination & Spill Management

Scenario: You spill the 1 mg/mL stock solution on the bench.

- Immediate Action: Extinguish nearby flames/heat sources. Methyl acetate has a very low flash point (-10°C).[2]
- Absorb: Use a standard spill pad or paper towels. The volume is usually small (micro-liters).
- Clean: Wipe the area with 70% Ethanol or Acetone to solubilize the lipid and remove the sticky residue.
- Disposal: Place the contaminated wipes into a sealed bag and dispose of as Solid Chemical Waste.

Visual Workflow: Disposal Decision Tree

The following diagram illustrates the logical flow for disposing of **5-OAHSA-d17** materials.



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Caption: Operational logic for segregating **5-OAHSA-d17** waste streams based on physical state and solvent content.

References

- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed and Characteristic Wastes (D001 Ignitability).[3] Available at: [\[Link\]](#)
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